

An In-depth Technical Guide to the Structural Characterization of 4-Hydroxystearanilide

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Compound of Interest

Compound Name: *N*-(4-Hydroxyphenyl)stearamide

CAS No.: 103-99-1

Cat. No.: B089840

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Audience: Researchers, scientists, and drug development professionals.

Core Topic: **N-(4-hydroxyphenyl)stearamide**

Introduction

4-Hydroxystearanilide, systematically named **N-(4-hydroxyphenyl)stearamide** and also known as N-stearoyl-p-aminophenol, is a phenolic amide derivative. Its structure combines a long, saturated fatty acid chain (stearic acid) with an aromatic aminophenol moiety. This amphiphilic character suggests potential applications in materials science and biochemistry. Primarily, it is recognized for its role as an antioxidant and processing aid in various polymers, including rubber and polyamides, where it helps to mitigate degradation.

Despite its industrial applications, detailed public-domain data on its complete structural characterization is limited. This guide, therefore, serves as a comprehensive technical overview of the essential methodologies and analytical techniques that are applied to fully characterize the structure of 4-Hydroxystearanilide. It provides detailed experimental protocols and

expected analytical data based on its known chemical structure, offering a foundational framework for researchers working with this molecule or analogous compounds.

Physicochemical and Structural Properties

A summary of the fundamental properties of 4-Hydroxystearanilide is presented below. These identifiers are crucial for sample sourcing, regulatory documentation, and analytical database searches.

Property	Data
Systematic Name	N-(4-hydroxyphenyl)stearamide
Synonyms	4-Hydroxystearanilide, N-Stearoyl-p-aminophenol
CAS Number	103-99-1
Molecular Formula	C ₂₄ H ₄₁ NO ₂
Molecular Weight	375.6 g/mol
Appearance	White to off-white powder or waxy solid
Melting Point	130-134 °C

Synthesis of 4-Hydroxystearanilide

The most direct and common method for synthesizing amides is through the acylation of an amine. For 4-Hydroxystearanilide, this involves the reaction of 4-aminophenol with an activated form of stearic acid, typically stearoyl chloride.

Experimental Protocol: Acylation of 4-Aminophenol

- Reagent Preparation:** In a three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 4-aminophenol (1.0 equivalent) in a suitable anhydrous polar aprotic solvent (e.g., Dichloromethane (DCM) or Tetrahydrofuran (THF)). Add a non-nucleophilic base, such as triethylamine (TEA) or pyridine (1.1 equivalents), to act as an acid scavenger.

- **Reaction Setup:** Place the flask in an ice bath to maintain a temperature of 0-5 °C.
- **Addition of Acyl Chloride:** Dissolve stearoyl chloride (1.05 equivalents) in the same anhydrous solvent and add it dropwise to the stirred solution of 4-aminophenol over 30-60 minutes, ensuring the temperature does not exceed 10 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material (4-aminophenol) is consumed.
- **Work-up:** Upon completion, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl) to remove excess base, followed by a saturated sodium bicarbonate solution to remove unreacted acid chloride, and finally with brine.
- **Isolation and Purification:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to yield pure **N-(4-hydroxyphenyl)stearamide**.

Spectroscopic and Spectrometric Characterization

Spectroscopic analysis is fundamental to confirming the covalent structure of the synthesized molecule. The following sections detail the expected outcomes from key analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Experimental Protocol: A sample of 4-Hydroxystearanilide (~5-10 mg) is dissolved in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in an NMR tube. ¹H and ¹³C NMR spectra are acquired on a 400 MHz or higher field NMR spectrometer at room temperature.

Predicted ¹H NMR Data (400 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.75	s	1H	Amide N-H
~9.15	s	1H	Phenolic O-H
~7.35	d	2H	Aromatic C-H (ortho to NH)
~6.68	d	2H	Aromatic C-H (ortho to OH)
~2.20	t	2H	-CO-CH ₂ -CH ₂ -
~1.55	p	2H	-CO-CH ₂ -CH ₂ -
~1.24	m (br s)	28H	-(CH ₂) ₁₄ - in the alkyl chain

| ~0.85 | t | 3H | Terminal -CH₃ |

Predicted ¹³C NMR Data (100 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Assignment
~171.5	Amide C=O
~153.0	Aromatic C-OH
~131.0	Aromatic C-NH
~121.5	Aromatic CH (ortho to NH)
~115.0	Aromatic CH (ortho to OH)
~36.5	-CO-CH ₂ -
~31.3	Alkyl chain -CH ₂ -
~29.0 (multiple peaks)	Alkyl chain -(CH ₂) ₁₃ -
~25.2	Alkyl chain -CH ₂ -
~22.1	Alkyl chain -CH ₂ -

| ~13.9 | Terminal -CH₃ |

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule based on their characteristic vibrational frequencies.

Experimental Protocol: The IR spectrum is typically recorded using a Fourier-Transform Infrared (FTIR) spectrometer. A small amount of the solid sample is analyzed using an Attenuated Total Reflectance (ATR) accessory, or by preparing a KBr pellet.

Expected Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
3400 - 3200	Strong, Broad	O-H Stretch	Phenol (H-bonded)
~3300	Medium, Sharp	N-H Stretch	Secondary Amide
2950 - 2850	Strong	C-H Stretch (sp ³)	Alkyl Chain
1680 - 1640	Strong	C=O Stretch (Amide I)	Secondary Amide
1600, 1510	Medium	C=C Stretch	Aromatic Ring
1570 - 1515	Strong	N-H Bend (Amide II)	Secondary Amide

| ~1240 | Medium | C-O Stretch | Phenol |

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural clues through analysis of its fragmentation patterns.

Experimental Protocol: A dilute solution of the sample is introduced into a mass spectrometer, typically using Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI). High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition.

Expected Mass Spectrometry Data (ESI-HRMS)

m/z Value (Predicted)	Ion Species	Formula	Description
376.3210	[M+H] ⁺	[C ₂₄ H ₄₂ NO ₂] ⁺	Protonated molecular ion
398.3030	[M+Na] ⁺	[C ₂₄ H ₄₁ NO ₂ Na] ⁺	Sodium adduct of the molecular ion

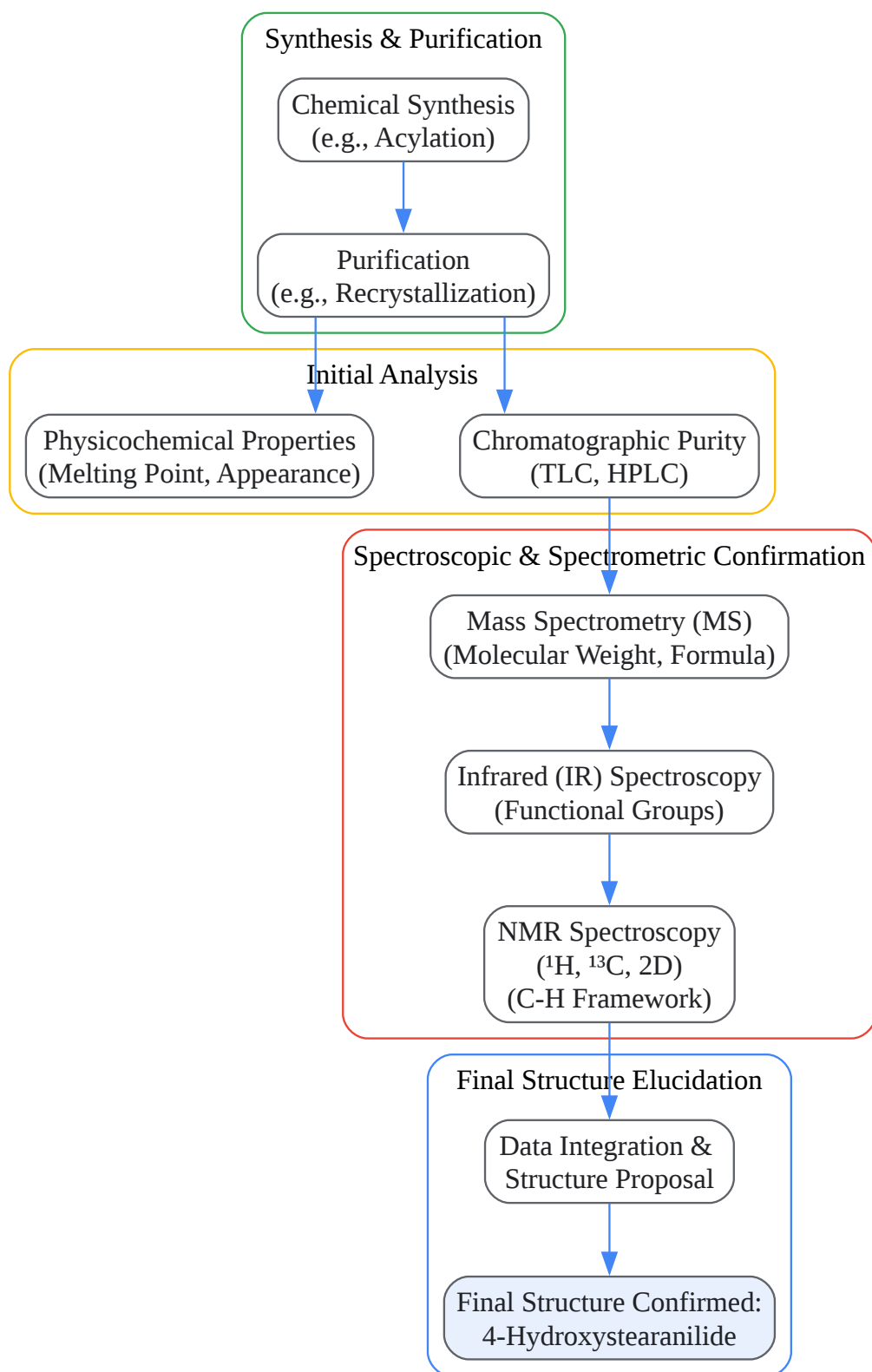
| 374.3064 | [M-H]⁻ | [C₂₄H₄₀NO₂]⁻ | Deprotonated molecular ion |

Predicted Fragmentation Pattern: Under tandem MS (MS/MS) conditions, key fragment ions would be expected from the cleavage of the amide bond (McLafferty rearrangement is unlikely due to the long saturated chain) and benzylic cleavage.

- Acylium ion: $[\text{CH}_3(\text{CH}_2)_{16}\text{CO}]^+$ at m/z 267.27
- Aminophenol fragment: $[\text{HOC}_6\text{H}_4\text{NH}_2]^+$ at m/z 109.05

Structural Characterization Workflow

The comprehensive process for identifying and characterizing a chemical compound like 4-Hydroxystearanilide follows a logical progression of experiments. This workflow ensures that sufficient data is collected to unambiguously determine the molecule's identity and structure.



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Caption: Workflow for the synthesis and structural characterization of 4-Hydroxystearanilide.

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